

(4-Butyrylphenyl)boronic acid molecular structure and weight

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Compound of Interest

Compound Name: (4-Butyrylphenyl)boronic acid

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Technical Guide: (4-Butyrylphenyl)boronic Acid Derivatives

An In-depth Analysis for Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a detailed overview of the molecular structure and weight of phenylboronic acid derivatives. While information on **(4-Butyrylphenyl)boronic acid** is not readily available, this document focuses on the closely related and extensively studied compound, (4-Butylphenyl)boronic acid. The distinction lies in the functional group attached to the phenyl ring: a butyryl group contains a carbonyl (-C=O), whereas a butyl group is a saturated alkyl chain. This guide will provide the molecular and structural data for (4-Butylphenyl)boronic acid.

Quantitative Data Summary

The following table summarizes the key quantitative data for (4-Butylphenyl)boronic acid.

Property	Value	Citations
Molecular Formula	C ₁₀ H ₁₅ BO ₂	[1] [2]
Molecular Weight	178.04 g/mol	[1] [2]
CAS Number	145240-28-4	[2]
Melting Point	91-97 °C	[3]
Linear Formula	CH ₃ (CH ₂) ₃ C ₆ H ₄ B(OH) ₂	

Molecular Structure

The molecular structure of (4-Butylphenyl)boronic acid consists of a phenyl ring substituted with a butyl group and a boronic acid group (-B(OH)₂) at the para position.

Molecular structure of (4-Butylphenyl)boronic acid.

Experimental Protocols

Detailed experimental protocols for the synthesis and application of (4-Butylphenyl)boronic acid, such as in Suzuki-Miyaura cross-coupling reactions, are extensive and application-specific. For specific methodologies, researchers are advised to consult peer-reviewed publications in the fields of organic synthesis and medicinal chemistry. Key suppliers like Sigma-Aldrich often provide certificates of analysis and basic safety information which can be accessed through their websites.[\[3\]](#)

Disclaimer: This document provides a summary of publicly available data. Researchers should always consult primary literature and safety data sheets before handling any chemical compounds.

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References

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